

Personal protective equipment for handling 1-Benzofuran-5-amine

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Compound of Interest

Compound Name: 1-Benzofuran-5-amine

Cat. No.: B105165

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Essential Safety and Handling Guide for 1-Benzofuran-5-amine

This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **1-Benzofuran-5-amine** (CAS No. 58546-89-7) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Hazard Summary

1-Benzofuran-5-amine is classified as hazardous. The following table summarizes its hazard statements according to the Globally Harmonized System (GHS).[\[1\]](#)

Hazard Class	GHS Hazard Statement	Signal Word
Acute Toxicity, Oral	H302: Harmful if swallowed[1] [2]	Warning[2]
Acute Toxicity, Dermal	H312: Harmful in contact with skin[1]	Warning[2]
Skin Corrosion/Irritation	H315: Causes skin irritation[1] [2]	Warning[2]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation[1][2]	Warning[2]
Acute Toxicity, Inhalation	H332: Harmful if inhaled[1][2]	Warning[2]
Specific Target Organ Toxicity	H335: May cause respiratory irritation[1][2]	Warning[2]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to minimize exposure risk.

Protection Type	Recommended Equipment
Eye and Face Protection	Chemical safety goggles compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[3] A face shield should be worn when there is a risk of splashing.[4][5]
Skin and Body Protection	Compatible, chemical-resistant gloves (e.g., nitrile rubber).[6][7] A lab coat or a chemical-resistant apron. For larger quantities or significant exposure risk, a full-body suit is recommended.[5]
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If a fume hood is not available or if exposure limits may be exceeded, a NIOSH/MSHA or EN 149 approved respirator with a particulate filter (conforming to EN 143) is required.[3]
Hand Protection	Chemically resistant gloves must be worn at all times. Gloves should be inspected before use and changed every 30-60 minutes or immediately if contaminated or damaged.[4][6]
Foot Protection	Closed-toe, chemical-resistant safety footwear.

Operational Plans: Handling and Storage

Standard Operating Procedure for Handling

- Preparation:
 - Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[3]
 - Work exclusively within a certified chemical fume hood to ensure adequate ventilation.[3][6]
 - Assemble all necessary equipment and reagents before starting work.

- Don all required personal protective equipment as detailed in the table above.
- Handling:
 - Avoid direct contact with the chemical.
 - Prevent the generation of dust or aerosols.
 - Use non-sparking tools if the material is handled near flammable solvents.
 - Keep the container tightly closed when not in use.[\[3\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[3\]](#)
 - Keep containers tightly sealed.[\[3\]](#)
 - The designated storage area should be clearly labeled with the chemical name and hazard warnings.

Emergency Procedures

First Aid Measures

Immediate action is critical in the event of an exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open to ensure thorough rinsing.[3][8] Remove contact lenses if present and easy to do so.[6] Seek immediate medical attention.[3][9]
Skin Contact	Remove all contaminated clothing immediately while flushing the affected area with water for at least 15 minutes.[8] Use a safety shower for large-area contact.[8] If skin irritation persists, seek medical attention.[6]
Inhalation	Move the individual to fresh air immediately.[3] If breathing is difficult or has stopped, provide artificial respiration.[3] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[3] If the person is conscious, rinse their mouth with water and have them drink plenty of water.[3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[3]

Spill Response Protocol

- **Evacuate:** Immediately alert others in the vicinity and evacuate the area if the spill is large or presents a significant inhalation hazard.
- **Control:** If safe to do so, prevent the spread of the spill. Close the laboratory door to increase exhaust through the fume hood.[9]
- **Protect:** Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection before attempting cleanup.[9]
- **Contain & Absorb:**

- For liquid spills, cover with a non-combustible absorbent material such as vermiculite, sand, or cat litter, working from the outside in.[\[9\]](#)
- For solid spills, gently sweep the material to avoid creating dust.[\[9\]](#)
- Collect & Dispose: Carefully collect the absorbed material and spilled substance into a labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area with a suitable decontamination solution, followed by soap and water.
- Report: Report the incident to the laboratory supervisor and the Environmental Health & Safety (EHS) office.[\[9\]](#)

Disposal Plan

All waste containing **1-Benzofuran-5-amine** must be treated as hazardous waste.

Experimental Protocol for Chemical Degradation

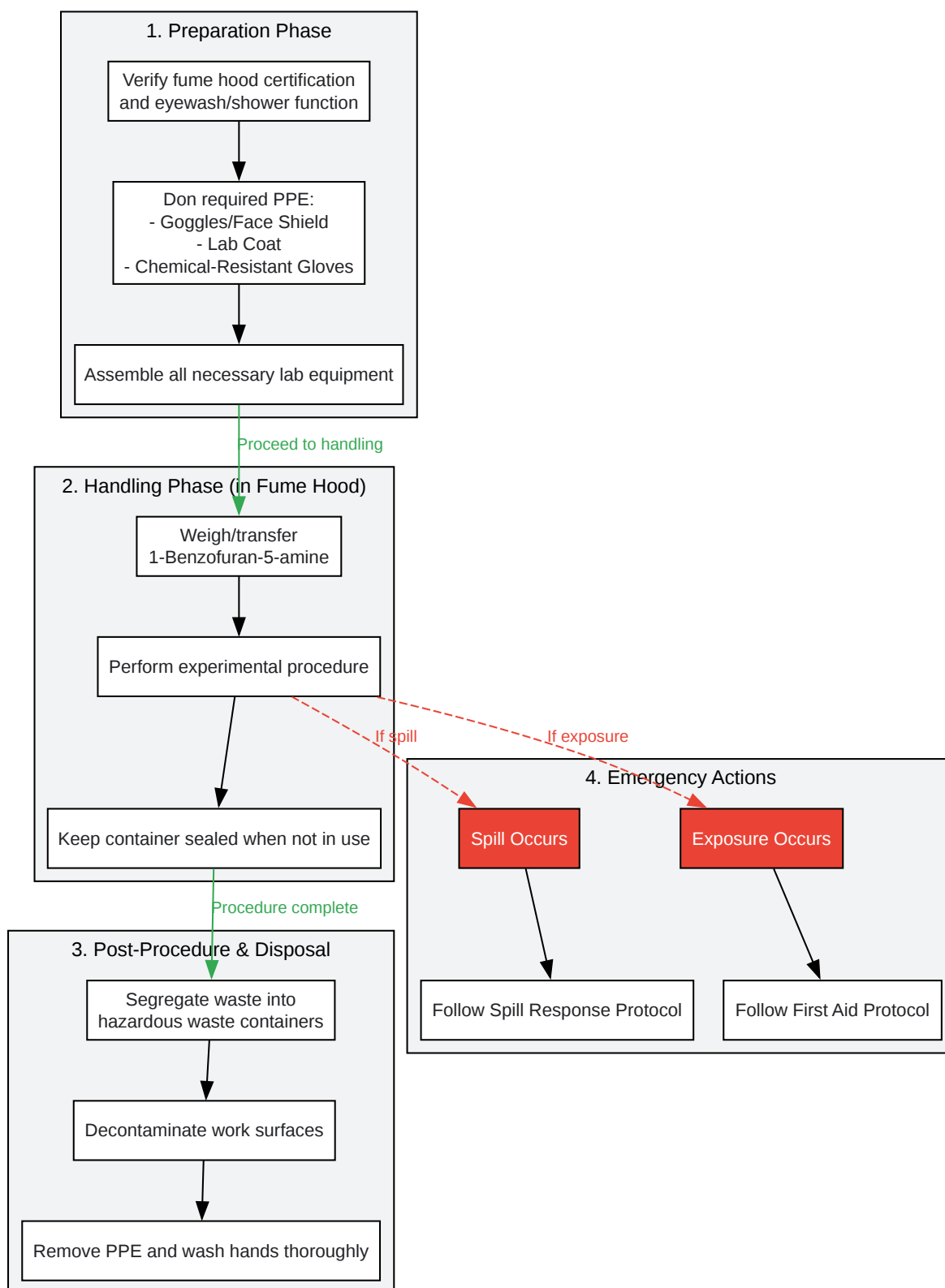
Aromatic amines can be degraded via oxidation with potassium permanganate before disposal.[\[10\]](#)

- In a suitably large flask within a fume hood, create a solution of the **1-Benzofuran-5-amine** waste in 1.7 N sulfuric acid (use approximately 300 mL of acid for every 0.01 mol of the amine).[\[10\]](#)
- Slowly add a 0.2 M solution of potassium permanganate while stirring. Continue adding until a purple color persists.[\[10\]](#)
- Allow the mixture to stand at room temperature for a minimum of 8 hours.[\[10\]](#)
- Neutralize the excess potassium permanganate by slowly adding solid sodium hydrogen sulfite until the purple color disappears.[\[10\]](#)
- The resulting solution should be neutralized to a pH of approximately 7 with a suitable base (e.g., sodium bicarbonate) before being collected for disposal as aqueous chemical waste.

Container Disposal

- Empty containers that held **1-Benzofuran-5-amine** are considered hazardous.
- Containers must be triple-rinsed with a solvent suitable for dissolving the chemical (e.g., acetone or ethanol).[\[10\]](#)
- The rinsate from this process must be collected and disposed of as hazardous chemical waste.[\[10\]](#)
- After triple-rinsing, the container can be disposed of through standard laboratory glass or plastic recycling streams.

Visual Workflow for Handling 1-Benzofuran-5-amine



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Caption: Workflow for the safe handling of **1-Benzofuran-5-amine** from preparation to disposal.

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